

In-Depth Technical Guide to Dimethyl Methoxymalonate (CAS: 5018-30-4)

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Compound of Interest

Compound Name: *Dimethyl methoxymalonate*

Cat. No.: *B1293964*

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Introduction

Dimethyl methoxymalonate (DMMA) is a versatile diester derivative of malonic acid with the chemical formula $C_6H_{10}O_5$.^{[1][2]} It serves as a valuable reagent and building block in organic synthesis, particularly in the construction of complex molecular architectures. Its utility spans from being a precursor to key synthetic intermediates to its direct application in carbon-carbon bond-forming reactions. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and applications, with a focus on its relevance to pharmaceutical research and development.

Physicochemical and Spectroscopic Data

The fundamental properties of **dimethyl methoxymalonate** are summarized below. These parameters are crucial for its handling, reaction setup, and purification.

Physicochemical Properties

A compilation of the key physical and chemical properties of **dimethyl methoxymalonate** is presented in Table 1.

Property	Value	Reference(s)
CAS Number	5018-30-4	[2]
Molecular Formula	C6H10O5	[1][2]
Molecular Weight	162.14 g/mol	[1][2]
Appearance	Clear, colorless to pale yellow liquid	[1]
Melting Point	11-12 °C	[3]
Boiling Point	110 °C at 16 mmHg	[3]
Density	1.18 g/cm ³	[3]
Refractive Index	1.42	[3]
Flash Point	107 °C	[3]
Solubility	Soluble in alcohol and ether; very slightly soluble in water.	[4][5]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **dimethyl methoxymalonate**.

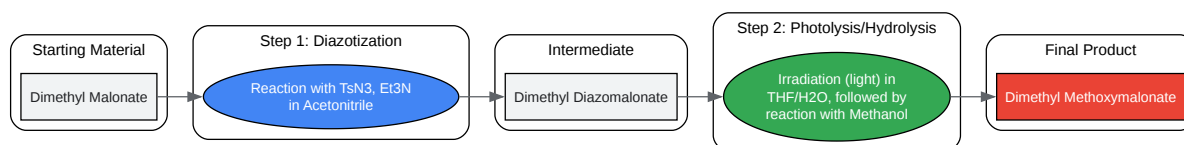
Spectrum Type	Key Features/Signals	Reference(s)
^1H NMR	Spectra available, detailed peak assignments require specific solvent information.	[6]
^{13}C NMR	Spectra available, detailed peak assignments require specific solvent information.	[6]
Mass Spectrometry (MS)	NIST Mass Spectrometry Data available for review.	[2]
Infrared (IR) Spectroscopy	FTIR spectra available, showing characteristic ester carbonyl stretches.	[2]

Synthesis and Reaction Pathways

Dimethyl methoxymalonate is primarily synthesized from its parent compound, dimethyl malonate. Its reactivity is centered around the methoxy and ester functionalities, making it a versatile synthon.

Synthesis of Dimethyl Methoxymalonate

The most common route for the synthesis of **dimethyl methoxymalonate** involves the methoxylation of dimethyl malonate. While several methods exist, a representative multi-step synthesis is outlined below.[7]



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Caption: General workflow for a multi-step synthesis of **Dimethyl Methoxymalonate**.

This protocol is based on a known transformation pathway and serves as an illustrative example.^[7]

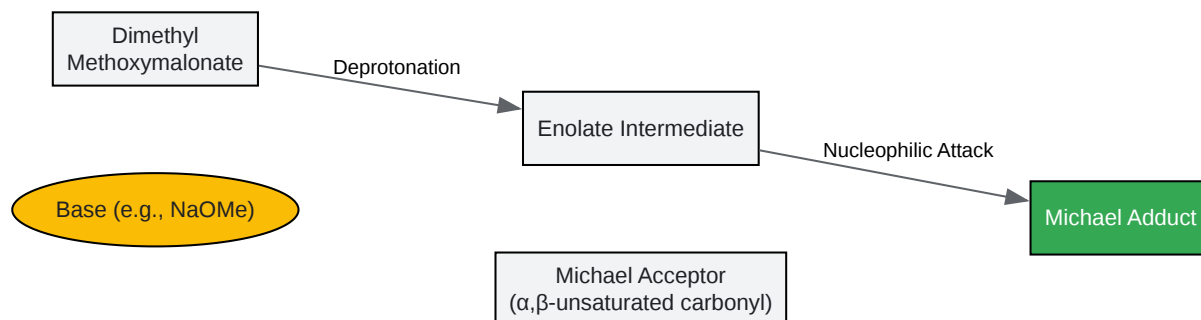
- **Step 1: Formation of Dimethyl Diazomalonate.** In a round-bottom flask, dissolve dimethyl malonate in acetonitrile. Cool the solution in an ice bath. Add triethylamine (Et₃N) followed by the dropwise addition of tosyl azide (TsN₃). Allow the reaction to stir at room temperature until completion (monitored by TLC). The resulting dimethyl diazomalonate can be isolated after workup.
- **Step 2: Conversion to Dimethyl Methoxymalonate.** In a suitable photochemical reactor, dissolve the dimethyl diazomalonate in a mixture of tetrahydrofuran (THF) and water. Irradiate the solution with a suitable light source. This step generates a carbene intermediate. The reaction is then quenched with methanol, which traps the carbene to form the desired **dimethyl methoxymalonate**. The final product is purified using techniques such as distillation or column chromatography.

Key Reactions and Applications in Synthesis

Dimethyl methoxymalonate is a versatile reagent in organic synthesis, primarily used as a precursor to other valuable compounds and in C-C bond-forming reactions.^[1]

Dimethyl methoxymalonate can be readily converted to dimethyl malonate, which is a cornerstone reagent in malonic ester synthesis for the preparation of a wide array of compounds, including fatty acids and various pharmaceutical agents.^{[1][4]}

The active methylene group in **dimethyl methoxymalonate** allows it to act as a nucleophile in Michael addition reactions, a key method for forming carbon-carbon bonds.^[1]



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